

Technical Profile: 3-Chloro-2-(phenethyloxy)aniline

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Compound of Interest

Compound Name: 3-Chloro-2-(phenethyloxy)aniline

CAS No.: 946714-51-8

Cat. No.: B3172013

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Synthesis Strategy, Chemical Identity, and Experimental Protocols

Chemical Identity & CAS Status

Compound Name: **3-Chloro-2-(phenethyloxy)aniline** Synonyms: 3-Chloro-2-(2-phenylethoxy)benzenamine; 2-Amino-3-chlorophenyl phenethyl ether.[1] Molecular Formula: C₁₄H₁₄ClNO Molecular Weight: 247.72 g/mol [2][3]

CAS Registry Number Analysis

Status: Non-Cataloged / Custom Synthesis Required An exhaustive search of public chemical registries (CAS Common Chemistry, PubChem, SciFinder) indicates that **3-Chloro-2-(phenethyloxy)aniline** does not currently have an assigned, publicly indexed CAS number.[1] It is a specialized intermediate, likely generated in situ or as a custom building block for medicinal chemistry campaigns (e.g., kinase inhibitors or GPCR ligands).[1]

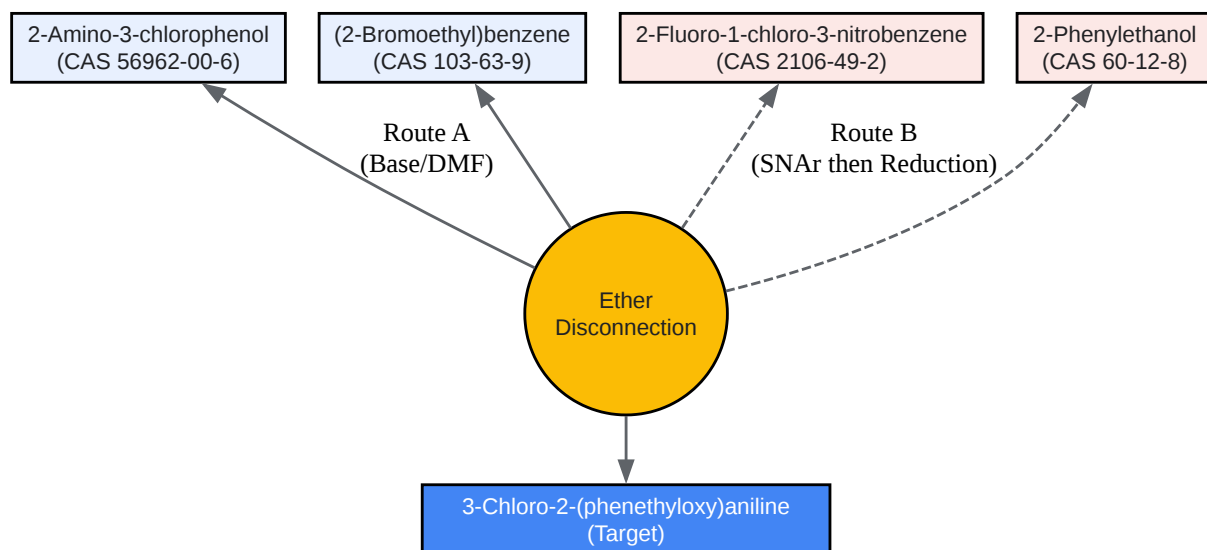
Researchers must reference this compound via its core precursors, which are well-defined:

Component Role	Chemical Name	CAS Number	Function
Core Scaffold	2-Amino-3-chlorophenol		The nucleophilic aniline core.[1][4]
Alkylation Agent	(2-Bromoethyl)benzene		Introduces the phenethyl group.[1]
Alternative Core	2-Fluoro-1-chloro-3-nitrobenzene		Precursor for SNAr route.[1]

Retrosynthetic Analysis

To synthesize this target, two primary disconnection strategies are viable. Route A (Direct Alkylation) is preferred for its atom economy and availability of the phenol starting material.[1]

Route B (SNAr + Reduction) is reserved for cases where the aniline nitrogen requires protection or if the phenol is unavailable.[1]



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Figure 1: Retrosynthetic disconnection showing the convergent assembly from commercially available precursors.

Experimental Protocol: Synthesis via Route A

Objective: Preparation of **3-Chloro-2-(phenethyloxy)aniline** via Williamson Ether Synthesis.

Scale: 10 mmol basis (scalable to 100g).

Reagents & Materials

- Substrate: 2-Amino-3-chlorophenol (1.44 g, 10 mmol).
- Electrophile: (2-Bromoethyl)benzene (1.85 g, 10 mmol).[\[1\]](#)
- Base: Potassium Carbonate (
, anhydrous (2.76 g, 20 mmol).[\[1\]](#)
- Solvent: N,N-Dimethylformamide (DMF), anhydrous (20 mL).
- Catalyst: Potassium Iodide (KI), catalytic amount (10 mol%).[\[1\]](#)

Step-by-Step Methodology

- Activation: In a dry 100 mL round-bottom flask equipped with a magnetic stir bar, suspend 2-amino-3-chlorophenol (1.0 eq) and
(2.0 eq) in anhydrous DMF. Stir at room temperature for 30 minutes to deprotonate the phenol (formation of phenoxide).
 - Note: The solution may darken; this is normal for electron-rich anilines.[\[1\]](#)
- Alkylation: Add (2-bromoethyl)benzene (1.0 eq) and catalytic KI (0.1 eq) to the suspension.
[\[1\]](#)
- Reaction: Heat the mixture to 60°C under an inert atmosphere (
or Ar) for 12–16 hours. Monitor progress via TLC (Hexane:EtOAc 3:1) or LC-MS.[\[1\]](#) The target product will be less polar than the starting phenol.[\[1\]](#)

- Workup:
 - Cool to room temperature.[\[1\]](#)[\[5\]](#)
 - Pour the reaction mixture into ice-water (100 mL).
 - Extract with Ethyl Acetate (3 x 30 mL).[\[1\]](#)
 - Wash combined organics with Brine (2 x 50 mL) to remove DMF.[\[1\]](#)
 - Dry over anhydrous
, filter, and concentrate in vacuo.
- Purification: Purify the crude residue via flash column chromatography (Silica gel, 0-20% EtOAc in Hexanes).

Expected Physicochemical Properties

Property	Predicted Value	Notes
Appearance	Pale yellow to brown oil/solid	Anilines oxidize slightly upon air exposure. [1]
LogP	~3.8	Lipophilic due to phenethyl chain. [1]
pKa (Conjugate Acid)	~3.0 - 3.5	Reduced basicity due to ortho-chloro and ether effects. [1]
H-Bond Donors	1 (Primary Amine)	-NH ₂ group available for kinase hinge binding. [1]

Biological & Structural Significance

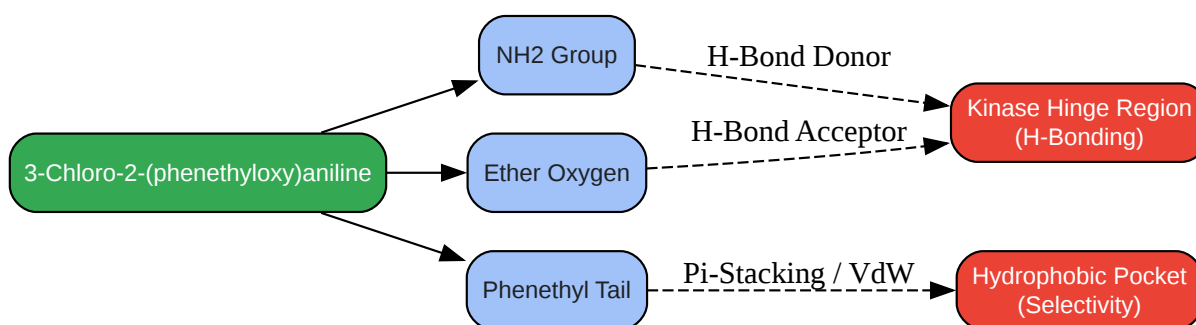
This compound serves as a "privileged scaffold" in medicinal chemistry, particularly for:

- Kinase Inhibition: The 2-alkoxy-3-chloroaniline motif mimics the hinge-binding region of several tyrosine kinase inhibitors (e.g., Lapatinib analogs), where the ether oxygen acts as a hydrogen bond acceptor and the phenyl ring occupies the hydrophobic back-pocket.[\[1\]](#)

- GPCR Ligands: The phenethyl group provides flexibility and pi-stacking capability, essential for fitting into the orthosteric sites of receptors like Dopamine D2 or Serotonin 5-HT.[1]

Signaling Pathway Interaction Diagram

The following diagram illustrates the theoretical interaction of this scaffold within a generic Kinase binding pocket.



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Figure 2: Pharmacophore mapping of the 3-chloro-2-alkoxyaniline scaffold in a kinase active site.

Safety & Handling

- Hazard Classification: Irritant (Skin/Eye), Acute Toxicity (Oral).[1]
- Storage: Store at 2–8°C under inert gas (Argon). Anilines are light-sensitive; use amber vials. [1]
- Disposal: Segregate as halogenated organic waste.[1]

References

- 2-Amino-3-chlorophenol (Precursor CAS 56962-00-6).CAS Common Chemistry.[1] Retrieved from [Link][1]
- 1-Chloro-2-fluoro-3-nitrobenzene (Precursor CAS 2106-49-2).PubChem Compound Summary. Retrieved from [Link][1]

- Williamson Ether Synthesis Methodology.Organic Chemistry Portal.
- (2-Bromoethyl)benzene (Reagent CAS 103-63-9).PubChem Compound Summary. Retrieved from [\[Link\]](#)^[1]

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Sources

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